

Personal protective equipment for handling 9-Methoxy-9-oxononanoic acid

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Compound of Interest

Compound Name: 9-Methoxy-9-oxononanoic acid

Cat. No.: B016432

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Essential Safety and Handling Guide for 9-Methoxy-9-oxononanoic Acid

FOR IMMEDIATE USE BY RESEARCHERS, SCIENTISTS, AND DRUG DEVELOPMENT PROFESSIONALS

This guide provides critical safety and logistical information for the handling and disposal of **9-Methoxy-9-oxononanoic acid** (CAS No. 2104-19-0), also known as Methyl hydrogen azelate. The following procedural steps are designed to ensure the safe management of this chemical in a laboratory setting.

Physicochemical and Safety Data

A summary of key quantitative data for **9-Methoxy-9-oxononanoic acid** is presented below. While the Safety Data Sheet (SDS) for this compound indicates it is not classified as a hazardous substance, it is structurally an aliphatic carboxylic acid and methyl ester, warranting careful handling.^[1]

| Property | Value | Reference |
|-------------------|--|-----------|
| CAS Number | 2104-19-0 | [2][3][4] |
| Molecular Formula | C ₁₀ H ₁₈ O ₄ | [2][4] |
| Molecular Weight | 202.25 g/mol | [1][2] |
| Appearance | Colorless Liquid | [5] |
| Melting Point | 22 - 24 °C / 71.6 - 75.2 °F | [1] |
| Boiling Point | 146 - 147 °C / 294.8 - 296.6 °F | [1] |
| Flash Point | > 110 °C / > 230 °F | [1] |
| Solubility | Not miscible in water | [1] |

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial to minimize exposure when handling **9-Methoxy-9-oxononanoic acid**. The following table summarizes the recommended PPE.

| PPE Category | Recommended Equipment |
|-------------------------|---|
| Eye and Face Protection | Chemical safety goggles are required. A face shield should be worn in situations where splashing is likely. |
| Skin Protection | Wear appropriate protective gloves (e.g., nitrile or butyl rubber) and a lab coat.[1] Gloves should be inspected before use and changed frequently, especially after direct contact. |
| Respiratory Protection | Work should be conducted in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of vapors. For situations with a potential for high vapor concentration, a respirator may be necessary. |

Operational and Disposal Plans

Safe Handling Procedures

- Preparation: Ensure a calibrated and certified chemical fume hood is available for all manipulations of the compound. Have an emergency eyewash station and safety shower readily accessible.
- Handling: As it is a liquid, handle with care to avoid splashes and spills. Avoid contact with skin and eyes.[\[6\]](#) Do not breathe vapors.
- Storage: Store in a cool, dry, well-ventilated area in a tightly sealed container. Keep away from oxidizing agents.[\[1\]](#)
- Spill Response: In the event of a spill, wear appropriate PPE. Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a suitable, labeled container for disposal.[\[7\]](#) Do not allow the product to enter drains.[\[2\]](#)

Disposal Plan

Chemical waste must be managed in a safe and environmentally sound manner, in compliance with all federal, state, and local regulations.[\[8\]](#)

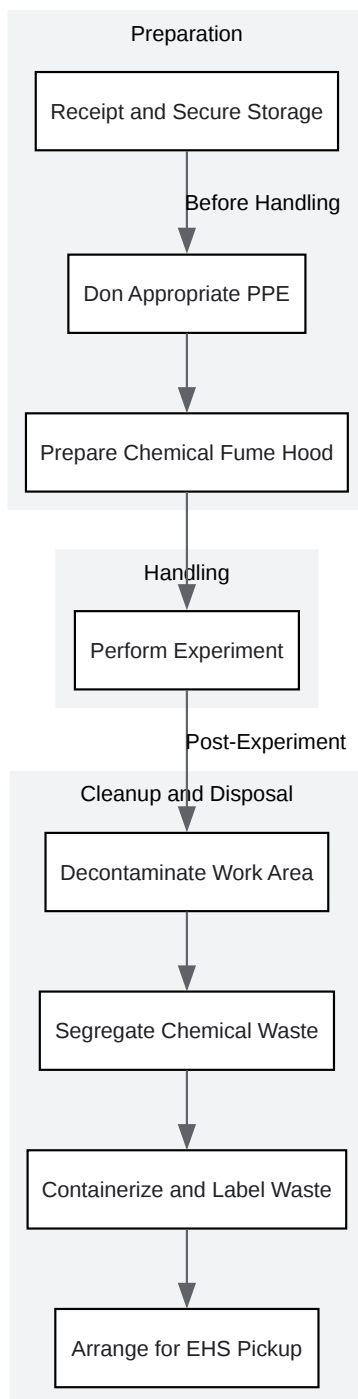
- Waste Identification: **9-Methoxy-9-oxononanoic acid** is a non-halogenated organic acid.[\[9\]](#)
- Segregation: Do not mix with other waste streams, particularly halogenated solvents or strong bases.[\[9\]](#) Collect in a designated and properly labeled waste container.[\[5\]](#)
- Containerization: Use a compatible container, preferably plastic, for waste collection.[\[8\]](#) The container must be kept closed except when adding waste and should be labeled with the words "Hazardous Waste," the chemical name, and associated hazards.[\[10\]](#)
- Neutralization (if permissible): For small quantities, neutralization with a suitable base to a pH between 6 and 9 may be an option for disposal down the sanitary sewer, but this must be done in accordance with your institution's specific guidelines.[\[11\]](#)[\[12\]](#) Do not attempt neutralization without consulting your Environmental Health and Safety (EHS) department.

- Pickup and Disposal: Contact your institution's EHS department to arrange for the pickup and disposal of the chemical waste.[8][13] Do not dispose of this chemical down the drain without proper authorization.[2]

Experimental Workflow

The following diagram outlines the general workflow for handling **9-Methoxy-9-oxononanoic acid** from receipt to disposal.

Workflow for Handling 9-Methoxy-9-oxononanoic Acid

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Caption: A flowchart illustrating the key steps for the safe handling of **9-Methoxy-9-oxononanoic acid**.

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